

Technical Guide: NMR Spectral Characterization of Ac-D-Phe(2-Br)-OH

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Compound of Interest

Compound Name: Ac-D-Phe(2-Br)-OH

Cat. No.: B12275321

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Executive Summary

Ac-D-Phe(2-Br)-OH (N-acetyl-D-2-bromophenylalanine) is a non-canonical amino acid derivative frequently employed in peptidomimetics to introduce steric bulk and electronic constraints at the ortho position of the phenyl ring. Unlike its para (4-Br) or meta (3-Br) counterparts, the ortho-bromo substituent creates a unique steric lock that restricts side-chain rotation, often enhancing the proteolytic stability of the resulting peptides.

This guide provides a rigorous NMR characterization framework for researchers. It compares the spectral signature of **Ac-D-Phe(2-Br)-OH** against its regioisomers, establishing a self-validating protocol for confirming structural integrity and isomeric purity.

Structural Analysis & Strategy

The "Ortho-Effect" in NMR

The defining feature of **Ac-D-Phe(2-Br)-OH** is the bromine atom at the C2 position. This breaks the magnetic symmetry of the aromatic ring and introduces significant steric crowding near the -methylene protons.

- **Symmetry Breaking:** Unlike the symmetric AA'BB' system of the 4-Br isomer, the 2-Br derivative exhibits a complex ABCD aromatic spin system.
- **Rotational Barrier:** The bulky bromine atom hinders free rotation around the

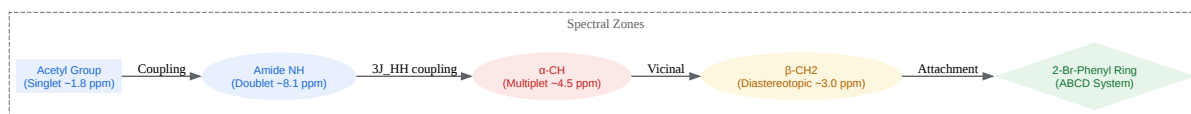
and

bonds. This often results in increased anisochronicity (magnetic non-equivalence) of the diastereotopic

-protons compared to the unsubstituted phenylalanine.

Diagram: Structural Numbering & Logic

The following diagram outlines the atom numbering used for spectral assignment in this guide.



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Caption: Structural connectivity and predicted NMR zones for **Ac-D-Phe(2-Br)-OH**.

Experimental Protocol (Self-Validating System)

To ensure reproducibility and distinguish the compound from impurities (e.g., free amine H-D-Phe(2-Br)-OH or regioisomers), follow this standardized workflow.

Sample Preparation

- **Solvent:** DMSO-d₆ (99.9% D) is mandatory. Chloroform () often leads to broad amide peaks and poor solubility for the free acid form.

- Concentration: 10–15 mg in 0.6 mL solvent.
- Reference: Tetramethylsilane (TMS) internal standard (0.00 ppm).

Acquisition Parameters[1]

- Relaxation Delay (D1): Set to
seconds to ensure accurate integration of the aromatic protons vs. the acetyl methyl group.
- Scans: Minimum 16 scans for
H; 1024 scans for
C.

Comparative Spectral Analysis

The following data compares **Ac-D-Phe(2-Br)-OH** with its most common alternatives: the 4-Br isomer and the unprotected precursor.

Proton (¹H) NMR Characterization (DMSO-d₆)

Region	Ac-D-Phe(2-Br)-OH (Target)	Ac-D-Phe(4-Br)-OH (Alternative)	Interpretation
Amide NH	8.1–8.3 (d, 1H)	8.1–8.3 (d, 1H)	Diagnostic of N-acetylation. Absence indicates hydrolysis to free amine.
Aromatic	Multiplet (4H) 7.10–7.60 ppm Complex ABCD system	Pair of Doublets (4H) ~7.45 (d), 7.20 (d) Symmetric AA'BB' system	CRITICAL: The 4-Br isomer shows a clean symmetric pattern. The 2-Br target shows a complex multiplet due to symmetry breaking.
-CH	~4.4–4.6 (m, 1H)	~4.4–4.6 (m, 1H)	Chiral center proton. Deshielded by the amide and carboxylic acid.
-CH	2.9–3.3 (m, 2H) Strongly Diastereotopic	2.8–3.1 (m, 2H) Less Diastereotopic	The ortho-Br restricts rotation, often causing a wider chemical shift separation () between the two protons.
Acetyl CH	1.75–1.85 (s, 3H)	1.75–1.85 (s, 3H)	Sharp singlet. Integration must be exactly 3:1 relative to the -proton.

Carbon (¹³C) NMR Signatures

- Carbonyls: Distinct peaks at ~172 ppm (Acid) and ~169 ppm (Acetyl amide).

- C-Br (Ipso): The carbon attached to Bromine resonates upfield (~122–124 ppm) compared to C-H carbons, due to the "Heavy Atom Effect" of bromine.
- Symmetry Check:
 - 2-Br Isomer: Shows 6 distinct aromatic carbon signals (C1–C6).
 - 4-Br Isomer: Shows only 4 distinct aromatic carbon signals (due to symmetry equivalent C2/C6 and C3/C5).

Advanced Characterization: Establishing Chiral Purity

Since NMR in achiral solvents (DMSO) cannot distinguish D- and L-enantiomers, the "D" configuration must be validated if the reagent is used for stereospecific synthesis.

Protocol: Chiral Solvating Agent (CSA)

- Baseline: Acquire

H NMR of the sample in

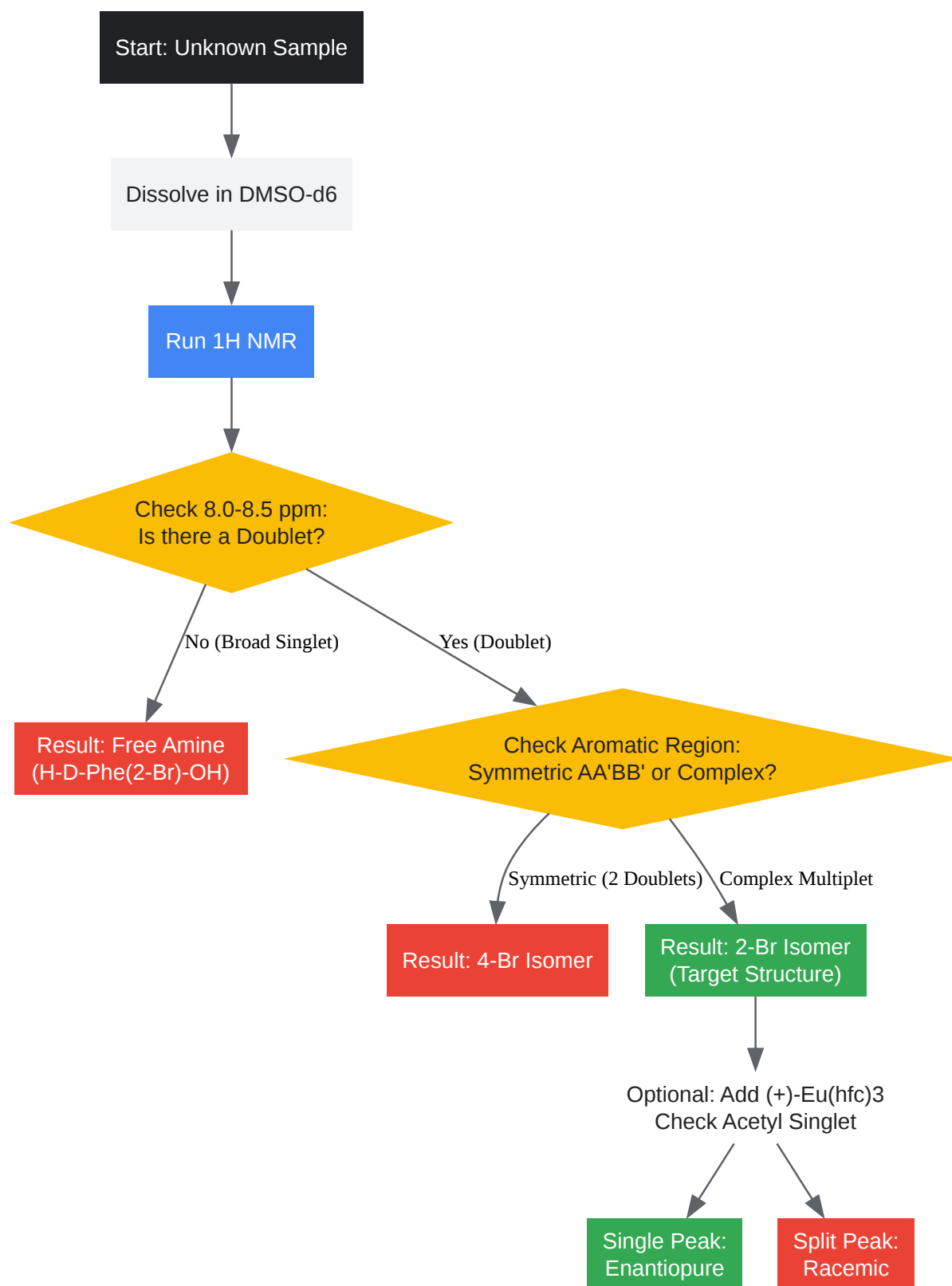
(if soluble) or DMSO-d6.
- Addition: Add 2–3 equivalents of (+)-Eu(hfc)₃ (Europium tris[3-(heptafluoropropylhydroxymethylene)-(+)-camphorate]).
- Observation:
 - Pure Enantiomer: The Acetyl-CH

singlet shifts but remains a single peak.
 - Racemic Mixture: The Acetyl-CH

singlet splits into two distinct peaks (diastereomeric anisochrony).

Workflow Diagram

The following Graphviz diagram illustrates the decision-making process for validating the identity of the compound.



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Caption: Decision tree for the structural validation of **Ac-D-Phe(2-Br)-OH**.

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. 7th Edition. John Wiley & Sons. (Authoritative source for substituent chemical shift increments).
- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer.
- BOC Sciences. (2024). **Ac-D-Phe(2-Br)-OH** Product Specifications. (Commercial reference for physical properties and CAS 1998701-05-5).
- Reich, H. J. (2024). Bordwell pKa Table and NMR Data Collections. University of Wisconsin-Madison. (Reference for solvent residual peaks and general chemical shift trends).
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